

IR-783 chemical structure and properties

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Compound of Interest		
Compound Name:	IR-783	
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An In-depth Technical Guide to the Near-Infrared Dye IR-783

Introduction

IR-783 is a water-soluble, heptamethine cyanine dye that functions as a near-infrared (NIR) fluorescent probe.[1][2][3] Characterized by its unique ability to selectively accumulate in tumor cells, **IR-783** has garnered significant attention in biomedical research, particularly for cancer diagnostics and therapeutics.[1][4] This lipophilic cation exhibits preferential uptake and retention in various cancer cell lines, including breast, prostate, cervical, and brain cancers, while showing minimal accumulation in normal cells.[1][3][4] Its utility extends from a contrast agent for in vivo imaging to a photosensitizer in photothermal therapy (PTT).[1][3][5] This guide provides a comprehensive overview of the chemical structure, properties, and key experimental applications of **IR-783** for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

IR-783, systematically named 2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]ethylidene]-1-cyclohexen-1-yl]ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium, inner salt, monosodium salt, is composed of a chloro-cyclohexenyl ring on a heptamethine skeleton with two sulfonate groups on its side chains, which contribute to its good water solubility.[1][2][6][7]

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **IR-783** are summarized in the table below.



Property	Value	References
IUPAC Name	2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]ethylidene]-1-cyclohexen-1-yl]ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium, inner salt, monosodium salt	[2][6][7]
CAS Number	115970-66-6	[2][5][6][8]
Molecular Formula	C38H46CIN2NaO6S2	[6][8][9]
Molecular Weight	749.35 g/mol	[8][10][11]
Appearance	Dark red to brown powder	[9][12]
Melting Point	209-212 °C	[5]
Solubility	Soluble in water, methanol, ethanol, DMSO, and DMF. Approximately 1 mg/mL in PBS (pH 7.2) and organic solvents like ethanol, DMSO, and DMF.	[2][9][13]

Spectral Properties

IR-783 exhibits absorption and emission in the near-infrared spectrum, a region advantageous for biological imaging due to reduced tissue autofluorescence and deeper tissue penetration. [14]

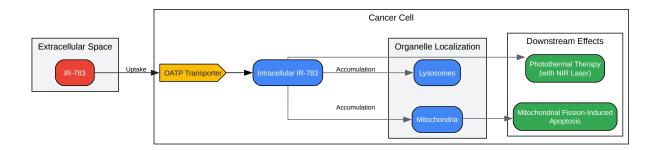


Property	Value	Notes	References
Absorption Max (λabs)	776 - 786 nm	Measured in PBS and saline.	[1][2]
Emission Max (λem)	798 - 810 nm	Measured in PBS and water.	[1][3][13][15]
Molar Extinction Coefficient (ε)	157,000 - 261,000 M ⁻¹ cm ⁻¹	Varies with measurement conditions.	[1][16]
Fluorescence Quantum Yield (Φ)	5.5% - 11%	Measured in PBS or saline. ICG in DMSO is often used as a standard.	[1][3]
Stokes Shift	~22 nm	In PBS.	[1][3]

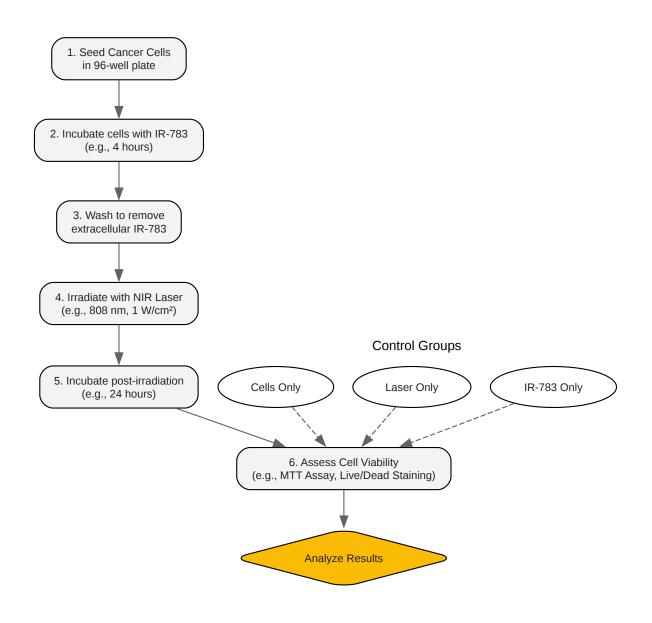
Mechanism of Action and Cellular Uptake

The tumor-targeting capability of **IR-783** is primarily attributed to its transport into cancer cells by Organic Anion Transporting Polypeptides (OATPs), which are often overexpressed in tumor tissues.[2][4][6] This uptake mechanism can be competitively inhibited by OATP blockers such as sulfobromophthalein.[2][6][11] Following cellular entry, **IR-783** has been observed to colocalize within mitochondria and lysosomes.[4] In some cancer models, its accumulation in mitochondria has been shown to induce apoptosis through pathways involving dynamin-related protein 1 (Drp1)-mediated mitochondrial fission.[10]









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